

# safe handling and storage procedures for 2-Benzylamino-4-methylpyridine

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## Compound of Interest

Compound Name: 2-Benzylamino-4-methylpyridine

Cat. No.: B077082

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## Application Notes and Protocols for 2-Benzylamino-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2-Benzylamino-4-methylpyridine** (CAS No: 58088-62-3), a compound often utilized in chemical synthesis and drug discovery. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## Compound Identification and Properties

Property	Value	Reference
Chemical Name	2-Benzylamino-4-methylpyridine	<a href="#">[1]</a>
CAS Number	58088-62-3	<a href="#">[1]</a>
Molecular Formula	C13H14N2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	198.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	98-100 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.084 ± 0.06 g/cm3 (Predicted)	<a href="#">[1]</a>

## Hazard Identification and Safety Precautions

**2-Benzylamino-4-methylpyridine** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and the corresponding precautionary statements.

Hazard Class	Hazard Statement	Precautionary Statement (Prevention)	Precautionary Statement (Response)	Precautionary Statement (Storage)	Precautionary Statement (Disposal)
Skin Irritation, Category 2	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. [1] P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]	P302+P352: IF ON SKIN: Wash with plenty of water. [1] P332+P317: If skin irritation occurs: Get medical help. [1] P362+P364: Take off contaminated clothing and wash it before reuse. [1]		
Eye Irritation, Category 2A	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue		

<p>rinsing.[1] If eye irritation persists: Get medical advice/attention.</p>			
Specific Target Organ		P304+P340: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] P319: Get medical help if you feel unwell.[1]
Toxicity - Single Exposure, Category 3 (Respiratory system)	H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area.[1]	P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1] P405: Store locked up.[1]
Acute Toxicity, Oral, Category 3	H301: Toxic if swallowed	P264: Wash hands thoroughly after handling.[3] P270: Do not eat, drink or smoke when using this product.[3]	P301+P310: IF SWALLOWED: D: Immediately call a POISON CENTER or doctor/physician an.[3] P330: Rinse mouth. [3]
Acute Toxicity, Dermal, Category 3	H311: Toxic in contact with skin	P280: Wear protective gloves/protective clothing. [3]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]

P312: Call a  
POISON  
CENTER or  
doctor/physici  
an if you feel  
unwell.[3]

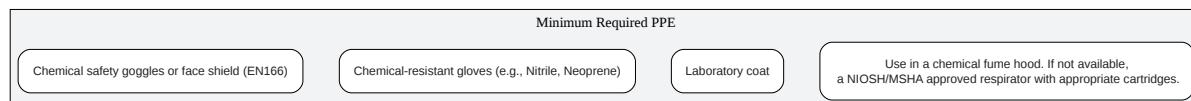
P361:  
Remove/Take  
off  
immediately  
all  
contaminated  
clothing.[3]

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Note: Some hazard classifications are based on the closely related compound 2-Amino-4-methylpyridine and should be considered as potential hazards for **2-Benzylamino-4-methylpyridine**.

## Experimental Protocols: Safe Handling

A comprehensive assessment of PPE is essential. The following diagram outlines the minimum required PPE.



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Caption: Minimum Personal Protective Equipment (PPE) for handling **2-Benzylamino-4-methylpyridine**.

- Work Area: Always handle **2-Benzylamino-4-methylpyridine** in a well-ventilated area, preferably within a certified chemical fume hood.[1][4][5]
- Avoidance of Contact: Avoid contact with skin, eyes, and clothing.[1][6] Do not breathe dust or vapors.[1][5][6]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][3][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[1]
- Static Discharge: Take precautionary measures against static discharge.

## Storage Procedures

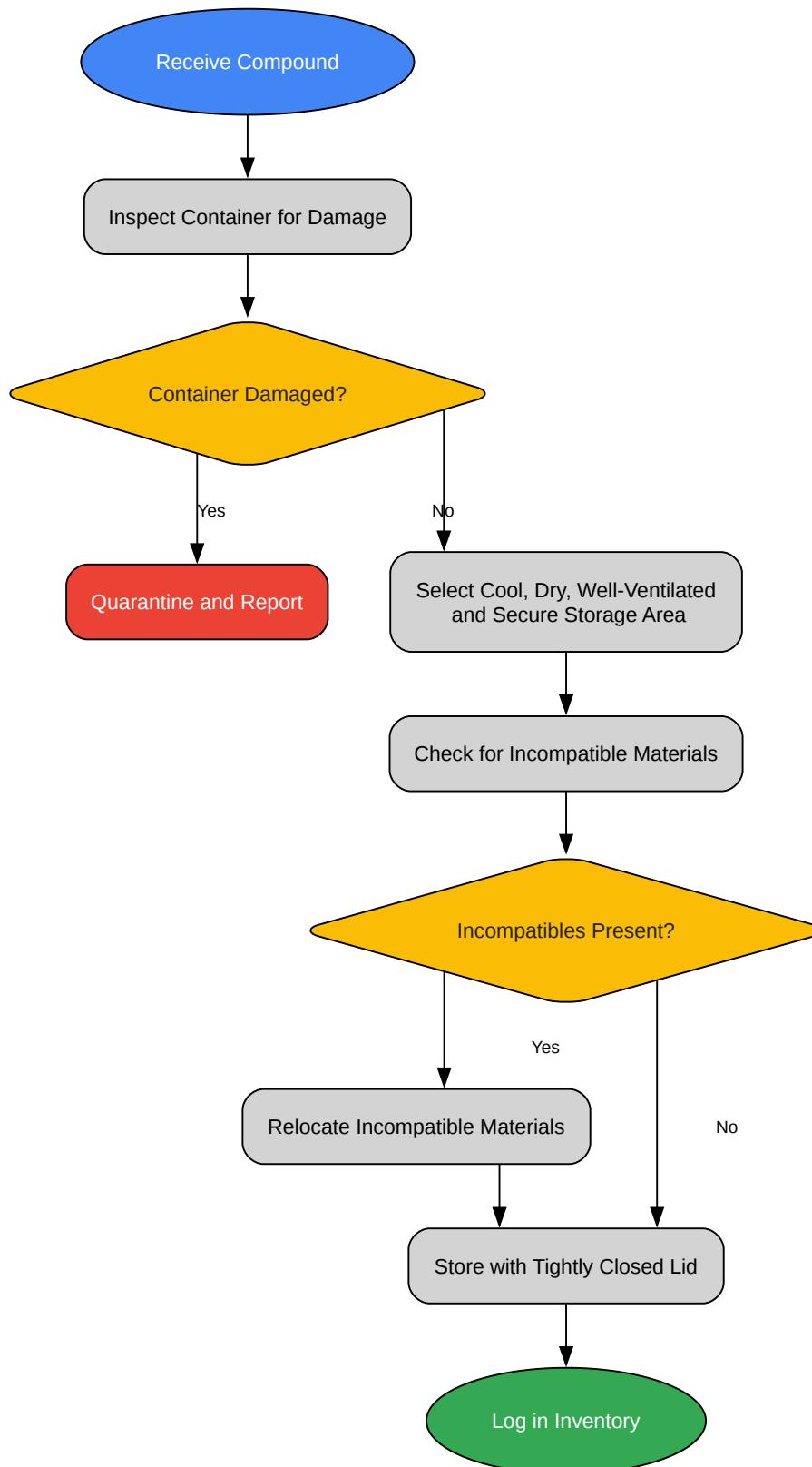
Proper storage is critical to maintain the stability and integrity of **2-Benzylamino-4-methylpyridine**.

Parameter	Recommendation
Temperature	Store in a cool, dry place.[1]
Ventilation	Store in a well-ventilated area.[1][4]
Container	Keep container tightly closed.[1][4]
Security	Store locked up.[1]

To prevent hazardous reactions, avoid storing **2-Benzylamino-4-methylpyridine** with the following:

- Strong oxidizing agents[4][5]
- Strong acids[5]
- Acid anhydrides[5]
- Acid chlorides[5]

The following flowchart details the appropriate storage protocol.



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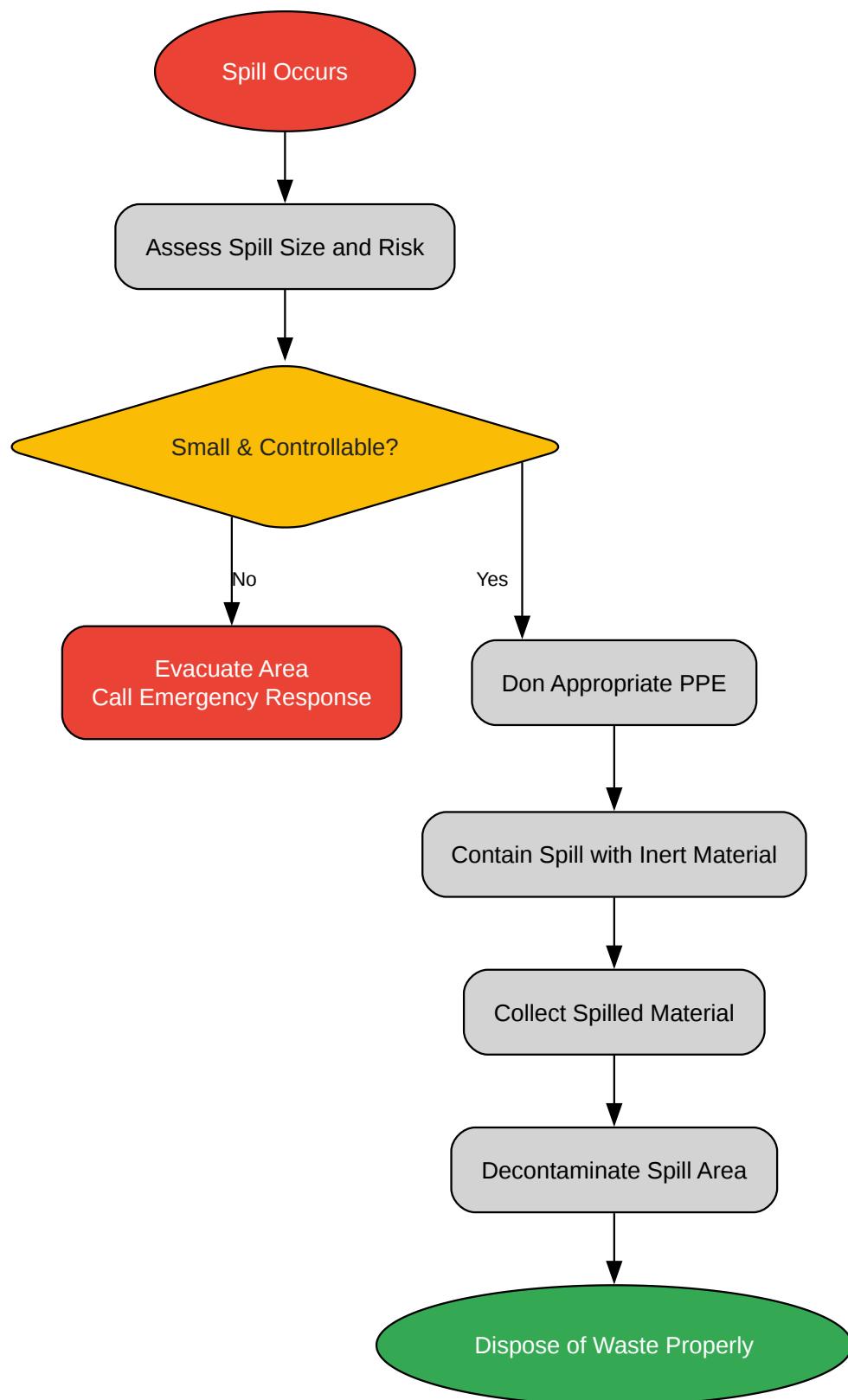
Caption: Protocol for the safe storage of **2-Benzylamino-4-methylpyridine**.

## Emergency Procedures

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1][4]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][4]
Ingestion	Rinse mouth. Immediately call a POISON CENTER or doctor.[3][6]

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Wear appropriate PPE. For solid spills, sweep up and shovel into a suitable container for disposal.[5] For liquid spills, soak up with inert absorbent material and place in a closed container for disposal.[4]
- Cleaning: Clean the spill area thoroughly.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.[1][4]

The decision-making process for responding to a spill is illustrated below.

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Caption: Decision workflow for responding to a **2-Benzylamino-4-methylpyridine** spill.

## Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national and international regulations.<sup>[1]</sup> It is recommended to use a licensed professional waste disposal service to dispose of this material.<sup>[4]</sup>

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **2-Benzylamino-4-methylpyridine** before use. All personnel handling this chemical must be adequately trained in its safe handling and emergency procedures.

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